

# Essential Safety and Logistical Information for Handling MM-589 Tfa

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## Compound of Interest

Compound Name: MM-589 Tfa

Cat. No.: B15092683

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This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **MM-589 Tfa**. The following procedural guidance is designed to answer specific operational questions, ensuring the safe and effective use of this compound in a laboratory setting.

## Summary of Key Safety Information

**MM-589 Tfa** is a potent inhibitor of the WD repeat domain 5 (WDR5) and mixed lineage leukemia (MLL) protein-protein interaction.[1] While a specific Safety Data Sheet (SDS) for **MM-589 Tfa** is not publicly available, it is supplied as a trifluoroacetic acid (TFA) salt. Therefore, precautions for handling TFA should be strictly followed. The information presented here is a synthesis of available safety data for TFA and general best practices for handling potent chemical compounds.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **MM-589 Tfa**.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

## Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **MM-589 Tfa** and to ensure the safety of laboratory personnel.

### Receiving and Storage

- Upon Receipt: Inspect the container for any damage or leaks.
- Storage Conditions: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong bases.<sup>[2]</sup> Keep the container tightly closed.
- Long-term Storage: For the stock solution, store at -20°C for up to one month or -80°C for up to six months.<sup>[3]</sup>

### Preparation of Solutions

- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

## Spill Procedures

- Small Spills (in a fume hood):
  - Absorb the spill with an inert material (e.g., vermiculite, sand).
  - Place the absorbent material into a suitable, sealed container for disposal.
- Large Spills (outside a fume hood):
  - Evacuate the immediate area.
  - Alert others in the vicinity.
  - If the spill is significant, contact your institution's environmental health and safety (EHS) office.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops. <a href="#">[2]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention. <a href="#">[2]</a>

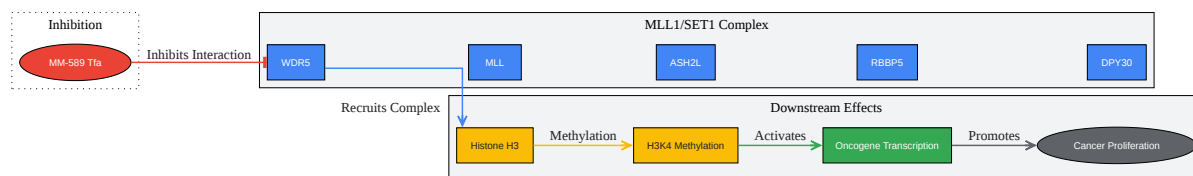
## Disposal Plan

All waste containing **MM-589 Tfa** must be treated as hazardous waste.

- Waste Collection:
  - Collect all waste materials (solid and liquid) in a designated, properly labeled, and sealed container.
  - The label should clearly state "Hazardous Waste" and list the chemical contents.
- Disposal:
  - Dispose of the hazardous waste through your institution's EHS office.
  - Do not dispose of **MM-589 Tfa** down the drain or in the regular trash.

## WDR5-MLL Signaling Pathway Inhibition by MM-589

**MM-589 Tfa** is a potent inhibitor of the protein-protein interaction between WDR5 and MLL.<sup>[1]</sup> This interaction is a key component of the MLL1/SET1 histone methyltransferase complex, which is responsible for the methylation of histone H3 at lysine 4 (H3K4). H3K4 methylation is a critical epigenetic mark associated with active gene transcription. In certain cancers, particularly those with MLL rearrangements, the dysregulation of this pathway leads to the aberrant expression of oncogenes. By disrupting the WDR5-MLL interaction, MM-589 inhibits the methyltransferase activity of the complex, leading to a decrease in H3K4 methylation and the subsequent downregulation of target oncogenes.



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Caption: Inhibition of the WDR5-MLL interaction by **MM-589 Tfa**.

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## References

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